

Lanthanum Isopropoxide Solubility in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Lanthanum isopropoxide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **lanthanum isopropoxide** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **lanthanum isopropoxide** in their work. The guide includes quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction to Lanthanum Isopropoxide

Lanthanum isopropoxide, with the chemical formula $\text{La}(\text{OCH}(\text{CH}_3)_2)_3$, is a metal alkoxide that serves as a key precursor in the synthesis of various lanthanum-containing materials. It is a white to pale yellow powder that is sensitive to moisture and air.^{[1][2]} Its utility in catalysis and materials science necessitates a thorough understanding of its solubility characteristics in organic solvents, which is critical for reaction setup, purification, and the formation of homogeneous solutions for thin-film deposition or nanoparticle synthesis.

Quantitative Solubility Data

The solubility of **lanthanum isopropoxide** has been determined in several common organic solvents. The following table summarizes the available quantitative data. It is important to note that the precise temperature for these solubility measurements was not specified in the source material, but they are understood to be at approximately room temperature.

Organic Solvent	Chemical Formula	Solubility (g/L)
Tetrahydrofuran (THF)	C ₄ H ₈ O	500
Toluene	C ₇ H ₈	450
Hexane	C ₆ H ₁₄	390
Isopropanol	C ₃ H ₈ O	60

Data sourced from US Patent US20030055228A1.

In addition to the quantitative data, several sources qualitatively confirm the solubility of **lanthanum isopropoxide** in tetrahydrofuran, toluene, hexane, and isopropyl alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol for Solubility Determination

The determination of the solubility of **lanthanum isopropoxide** requires careful handling due to its sensitivity to air and moisture. The following protocol outlines a general method for accurately measuring its solubility in an organic solvent. This procedure should be performed using standard Schlenk line or glovebox techniques to maintain an inert atmosphere.

3.1 Materials and Equipment

- **Lanthanum isopropoxide** (high purity)
- Anhydrous organic solvent of interest (e.g., THF, toluene, hexane, isopropanol)
- Schlenk flask or similar reaction vessel with a magnetic stir bar
- Thermostatically controlled oil bath or heating mantle with a temperature probe
- Inert gas supply (e.g., argon or nitrogen)
- Syringes and needles for liquid transfer
- Filter cannula or syringe filter (PTFE, 0.2 µm)
- Pre-weighed collection flask

- Vacuum pump
- Analytical balance

3.2 Experimental Procedure

- Preparation: Dry all glassware in an oven at >120 °C overnight and cool under a stream of inert gas. Ensure the organic solvent is anhydrous and deoxygenated.
- Addition of Solvent: Add a precise volume of the anhydrous organic solvent to the Schlenk flask under a positive pressure of inert gas.
- Temperature Equilibration: Place the flask in the thermostatic bath and allow the solvent to reach the desired temperature.
- Incremental Addition of Solute: Add small, accurately weighed portions of **lanthanum isopropoxide** to the stirred solvent. Allow sufficient time between additions for the solid to dissolve completely.
- Reaching Saturation: Continue adding **lanthanum isopropoxide** until a small amount of solid remains undissolved, indicating that the solution is saturated.
- Equilibration: Stir the saturated solution at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Collection: Once equilibrium is established, stop stirring and allow the excess solid to settle. Carefully draw a known volume of the clear, saturated supernatant into a syringe through a filter cannula to remove any suspended solids.
- Solvent Evaporation: Transfer the filtered solution to a pre-weighed collection flask. Remove the solvent under vacuum, taking care to avoid any loss of the solid residue.
- Mass Determination: Once the solvent is completely removed, weigh the collection flask containing the dried **lanthanum isopropoxide** residue.
- Calculation of Solubility: Calculate the solubility using the following formula:

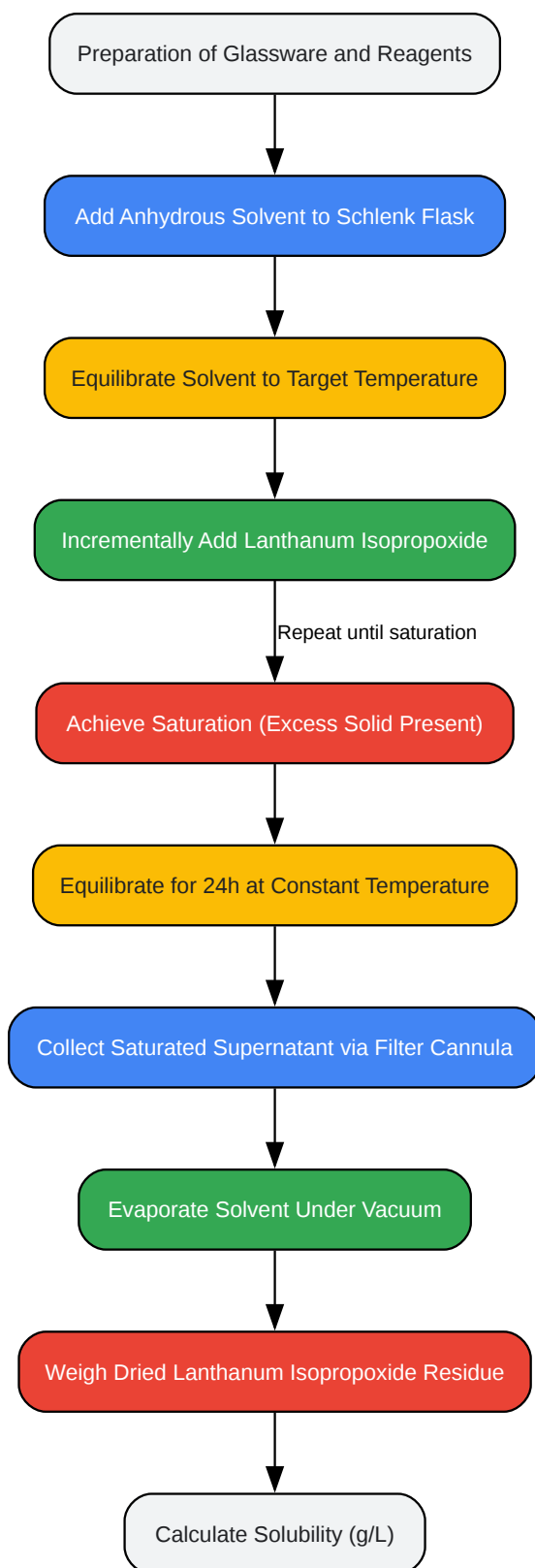
$$\text{Solubility (g/L)} = (\text{Mass of residue (g)} / \text{Volume of sample collected (L)})$$

3.3 Safety Precautions

- **Lanthanum isopropoxide** is flammable and an irritant. Handle it in a well-ventilated area, preferably a fume hood or glovebox.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- The organic solvents used are flammable and may be toxic. Refer to the Safety Data Sheet (SDS) for each solvent for specific handling instructions.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of **lanthanum isopropoxide** solubility.



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Caption: Experimental workflow for determining the solubility of **lanthanum isopropoxide**.

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